

2-Chloro-5-trifluoromethyl-benzenesulfonamide

CAS number and properties

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Compound of Interest

Compound Name: 2-Chloro-5-trifluoromethyl-benzenesulfonamide

Cat. No.: B1598698

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An In-depth Technical Guide to **2-Chloro-5-trifluoromethyl-benzenesulfonamide** (CAS: 779-71-5)

Introduction

2-Chloro-5-trifluoromethyl-benzenesulfonamide is a fluorinated aromatic sulfonamide that serves as a crucial building block in modern synthetic chemistry. Its structural features—a chlorinated and trifluoromethylated benzene ring attached to a sulfonamide group—make it a highly valuable intermediate in the development of new pharmaceutical and agrochemical agents. The presence of the trifluoromethyl (-CF₃) group is particularly significant, as it can enhance key properties of a final molecule, such as metabolic stability, lipophilicity, and binding affinity, which are critical considerations in drug design.^{[1][2][3]} This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety protocols, tailored for researchers and professionals in the chemical and life sciences.

Chemical Identity and Physicochemical Properties

The fundamental identity and properties of a chemical compound are the bedrock of its application in research and development. Below are the key identifiers and physicochemical characteristics of **2-Chloro-5-trifluoromethyl-benzenesulfonamide**.

Chemical Structure

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